

LC-MS/MS method for Coccinine quantification in biological samples

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Compound of Interest

Compound Name: Coccinine
Cat. No.: B15606718

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An LC-MS/MS method for the quantification of **coccinine** in biological samples is a critical tool for researchers in drug development and related scientific fields. This application note provides a detailed protocol for the sensitive and selective quantification of **coccinine** in human plasma, adaptable for other biological matrices. The method utilizes protein precipitation for sample cleanup, followed by reversed-phase liquid chromatography and detection by tandem mass spectrometry operating in Multiple Reaction Monitoring (MRM) mode.

Principle of the Method

This method is based on the isolation of **coccinine** and a stable isotope-labeled internal standard (IS) from a biological matrix, typically plasma, via protein precipitation.[1] This simple and rapid extraction technique is effective for removing the majority of proteinaceous matrix components.[2] Following extraction, the supernatant is injected into a liquid chromatography system for the separation of **coccinine** and the IS from remaining matrix components on a C18 reversed-phase column.[2] The separated analytes are then ionized using electrospray ionization (ESI) and detected by a triple quadrupole mass spectrometer.[1] Quantification is achieved by measuring the peak area ratio of the analyte to the internal standard, which corrects for variability during sample preparation and analysis.[1][3]

Materials and Reagents

- Analytes: **Cocaine** reference standard (>99% purity), **Cocaine**-d4 (internal standard, >99% purity).[\[1\]](#)
- Solvents: Acetonitrile (ACN, HPLC grade), Methanol (MeOH, HPLC grade), Formic acid (FA, LC-MS grade), Deionized water (>18 MΩ·cm).[\[1\]](#)
- Chemicals: Ammonium acetate (LC-MS grade).[\[1\]](#)
- Biological Matrix: Blank human plasma.

Experimental Protocols

Preparation of Stock and Working Solutions[\[1\]](#)

- Primary Stock Solutions (1 mg/mL): Accurately weigh approximately 1 mg of **cocaine** and **cocaine**-d4 into separate 1 mL volumetric flasks. Dissolve in methanol and bring to volume.
- Working Standard (WS) Solutions: Perform serial dilutions of the **cocaine** primary stock solution with a 50:50 (v/v) mixture of methanol and water to prepare a series of working standards for calibration curve (CC) and quality control (QC) samples.
- Internal Standard (IS) Working Solution (100 ng/mL): Dilute the **cocaine**-d4 primary stock solution with acetonitrile. This solution will also serve as the protein precipitation solvent.[\[1\]](#)

Sample Preparation (Protein Precipitation)[\[1\]](#)

- Aliquot 50 µL of the plasma sample (calibration standard, quality control, or unknown) into a 1.5 mL microcentrifuge tube.
- Add 150 µL of the IS working solution (100 ng/mL **cocaine**-d4 in acetonitrile) to each tube.[\[1\]](#)
- Vortex each tube vigorously for 1 minute to ensure complete protein precipitation.[\[1\]](#)
- Centrifuge the samples at 14,000 rpm for 10 minutes at 4°C to pellet the precipitated proteins.[\[1\]](#)

- Carefully transfer 100 μ L of the clear supernatant to an autosampler vial or a 96-well plate.^[1]
- Inject the prepared sample into the LC-MS/MS system.

LC-MS/MS Instrumentation and Conditions

- Liquid Chromatography (LC):
 - Column: C18 reversed-phase column (e.g., 50 x 2.1 mm, 1.8 μ m).^[2]
 - Mobile Phase A: 0.1% Formic acid in water.^[2]
 - Mobile Phase B: 0.1% Formic acid in acetonitrile.^[2]
 - Flow Rate: 0.4 mL/min.^[2]
 - Injection Volume: 5 μ L.^[2]
 - Column Temperature: 40°C.^[2]
 - Gradient: A typical gradient would start at a low percentage of mobile phase B, ramp up to a high percentage to elute the analyte, and then return to initial conditions to re-equilibrate the column.^[2]
- Mass Spectrometry (MS):
 - Ionization Mode: Positive Electrospray Ionization (ESI+).^[2]
 - Scan Type: Multiple Reaction Monitoring (MRM).^[1]
 - MRM Transitions: These would need to be optimized for **coccinine** and its internal standard. Hypothetical transitions are provided in the data table below.

Data Presentation

The following tables summarize the hypothetical quantitative data for the validated LC-MS/MS method for **coccinine**.

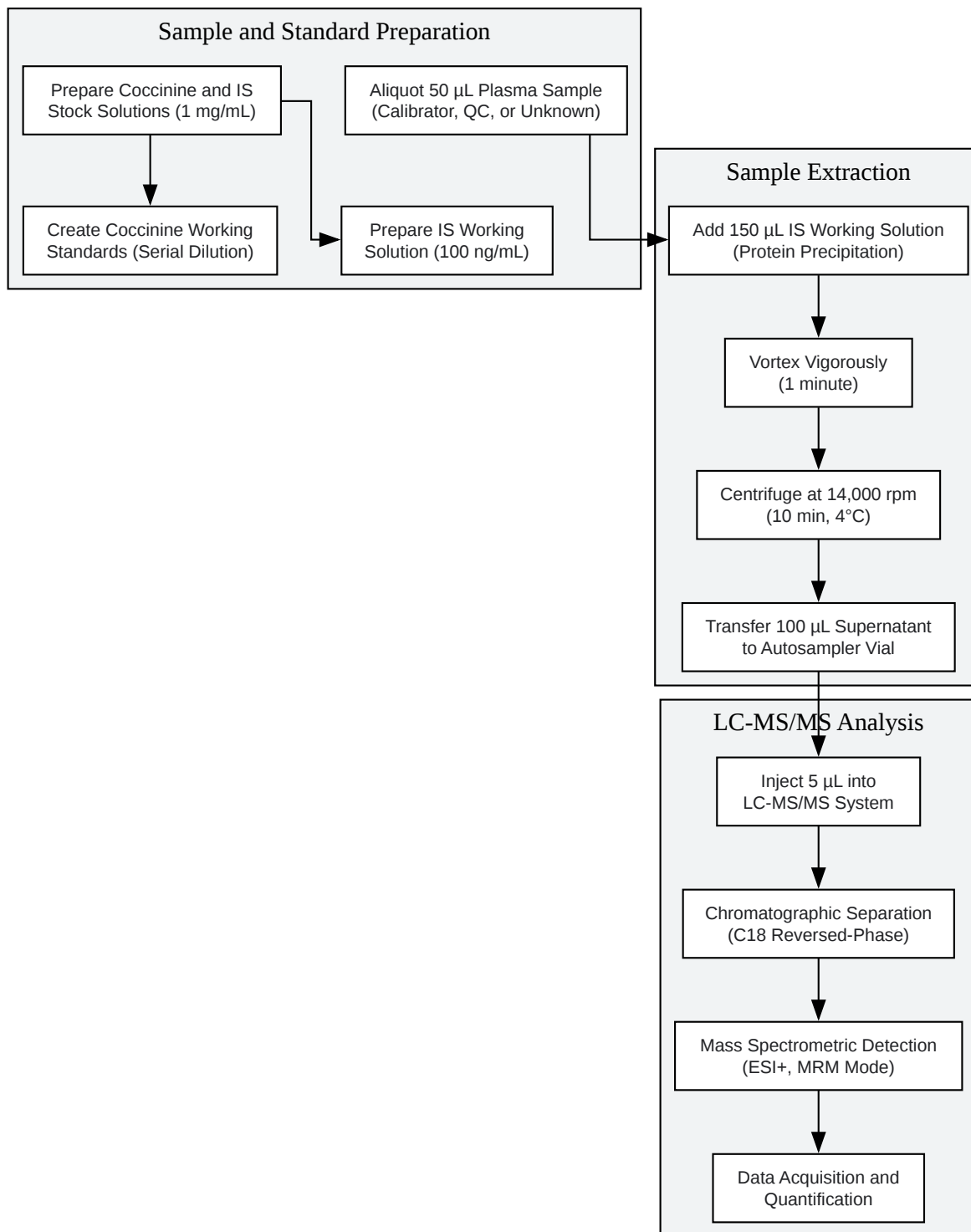
Table 1: LC-MS/MS Method Parameters

Parameter	Value
LC Column	C18 Reversed-Phase (50 x 2.1 mm, 1.8 μ m)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Flow Rate	0.4 mL/min
Injection Volume	5 μ L
Ionization Mode	ESI+
MRM Transition (Cocaine)	m/z 304.2 $\rightarrow$ 182.2 (Quantifier), m/z 304.2 $\rightarrow$ 152.1 (Qualifier)
MRM Transition (Cocaine-d4)	m/z 308.2 $\rightarrow$ 186.2

Table 2: Method Validation Summary

Validation Parameter	Result
Linearity Range	1 - 1000 ng/mL
Correlation Coefficient (r^2)	> 0.995
Lower Limit of Quantification (LLOQ)	1 ng/mL
Intra-day Precision (%CV)	< 15%
Inter-day Precision (%CV)	< 15%
Accuracy (% Bias)	Within $\pm$ 15%
Matrix Effect	< 15%
Recovery	> 85%

Visualizations



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Caption: Experimental workflow for the LC-MS/MS quantification of **coccinine** in plasma.

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References

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- To cite this document: BenchChem. [LC-MS/MS method for Coccinine quantification in biological samples]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15606718/docs#lc-ms-ms-method-for-coccinine-quantification-in-biological-samples\]](https://www.benchchem.com/product/b15606718/docs#lc-ms-ms-method-for-coccinine-quantification-in-biological-samples)

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